

Understanding the Inherent Risks: Hazard Identification and Classification

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *2-Fluorophenylhydrazine hydrochloride*

CAS No.: *2924-15-4*

Cat. No.: *B151169*

[Get Quote](#)

2-Fluorophenylhydrazine hydrochloride (CAS No: 2924-15-4) is classified as a hazardous substance.^{[2][3]} The primary routes of exposure are inhalation, skin contact, and ingestion, all of which can lead to harmful or toxic effects.^[4] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear summary of its potential dangers.

The compound is acutely toxic if swallowed, inhaled, or comes into contact with skin.^[5] It is also a known irritant to the skin and can cause serious eye irritation.^{[4][6]} Furthermore, it may cause respiratory irritation if inhaled.^{[4][7]}

Table 1: GHS Hazard Classification for **2-Fluorophenylhydrazine Hydrochloride**

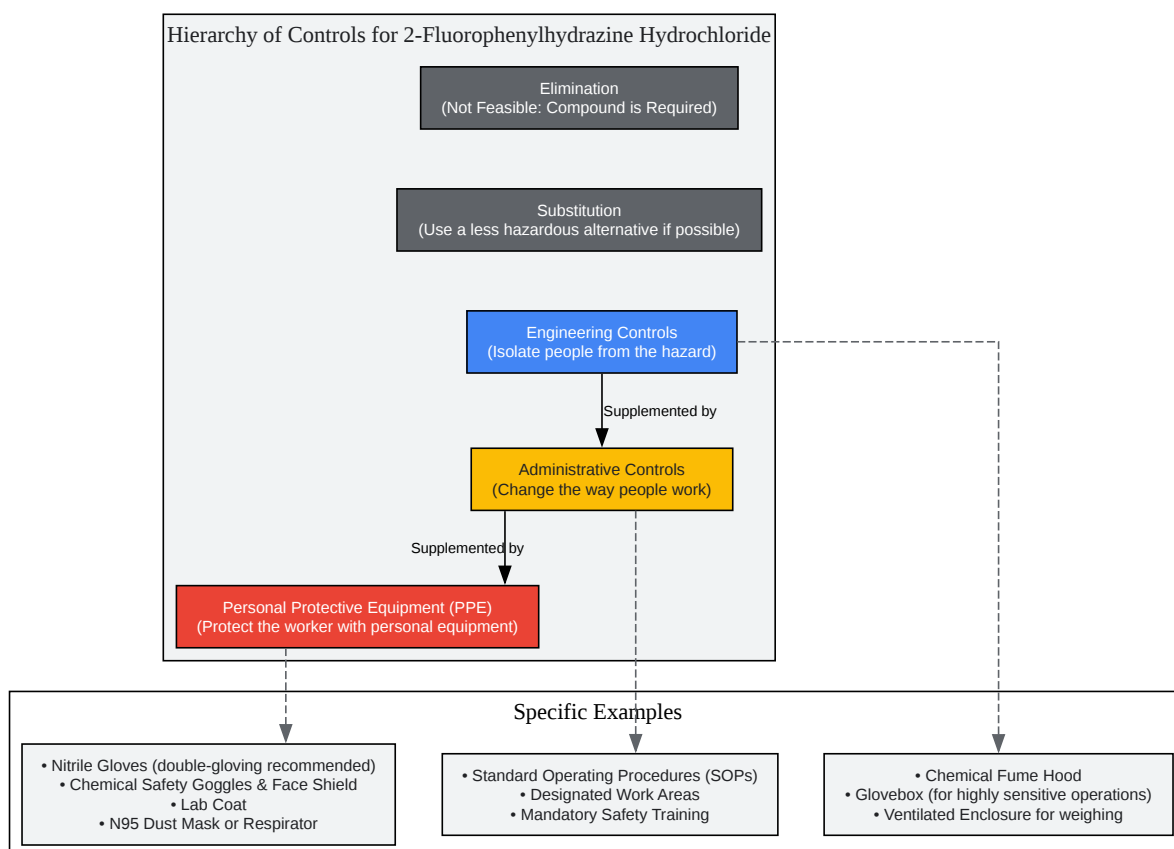
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3 or 4	H301/H302: Toxic/Harmful if swallowed[5][6]
Acute Toxicity, Dermal	Category 3 or 4	H311/H312: Toxic/Harmful in contact with skin[5][6]
Acute Toxicity, Inhalation	Category 3 or 4	H331/H332: Toxic/Harmful if inhaled[5][6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[6][7]
Serious Eye Damage/Irritation	Category 1 or 2	H318/H319: Causes serious eye damage/irritation[6][8]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[2][3][7]

Note: The exact hazard category can vary slightly between suppliers, but the nature of the hazard remains consistent.

The causality behind these classifications lies in the chemical reactivity of the hydrazine moiety and the overall molecular structure. Hydrazine derivatives are known to be reactive and can interfere with biological processes, leading to toxicity. Skin and eye irritation are direct consequences of the compound's chemical properties upon contact with tissues.

Proactive Safety: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls and supplemented by appropriate PPE, is essential. This "Hierarchy of Controls" minimizes the risk of exposure.



[Click to download full resolution via product page](#)

Caption: Hierarchy of controls for mitigating exposure risks.

Engineering Controls

The primary engineering control for handling this solid compound is a certified chemical fume hood.[5][9] This is non-negotiable. The fume hood contains dust and vapors, preventing them from entering the laboratory atmosphere and being inhaled by the researcher. All weighing and transfer operations should be conducted within this controlled environment.

Personal Protective Equipment (PPE)

Even with engineering controls, a full complement of PPE is required as the last line of defense.[2][3]

- **Eye and Face Protection:** Chemical safety goggles are mandatory.[10] Due to the risk of serious eye damage, a face shield should be worn over the goggles, especially when handling larger quantities or during transfers where splashing is a remote possibility.[8][11]
- **Skin Protection:** A flame-retardant lab coat and appropriate gloves are essential.[7] Nitrile gloves are commonly used; however, it is crucial to check the manufacturer's glove compatibility data for breakthrough times. Double-gloving is a prudent practice. Contaminated clothing must be removed immediately and washed before reuse.[7][10]
- **Respiratory Protection:** For operations that could generate significant dust, a NIOSH-approved respirator (such as a dust mask type N95) is necessary, even inside a fume hood.[2][3]

Standard Operating Procedures: Safe Handling and Storage

Handling Protocol

- **Preparation:** Before handling, ensure the chemical fume hood is operational. Have all necessary equipment, including waste containers, within the hood to minimize movement.
- **Area Designation:** Clearly designate the area where the compound will be handled.
- **Avoid Dust Formation:** Handle the solid material carefully to avoid creating dust.[10] Use spatulas to gently transfer the powder. Avoid pouring the dry powder.

- Hygiene: Do not eat, drink, or smoke in the laboratory.^[8] Wash hands thoroughly with soap and water after handling is complete and before leaving the laboratory.^[9]
- Contamination: Avoid contact with skin, eyes, and clothing.^[9]

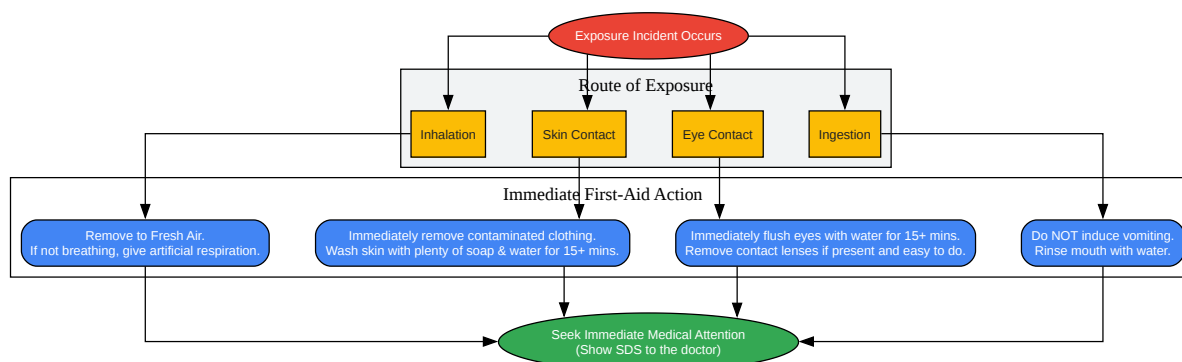
Storage Requirements

Proper storage is critical to maintaining the compound's stability and preventing hazardous situations.

- Container: Keep the container tightly closed to prevent exposure to moisture and air.^[8]^[9]
- Atmosphere: The compound may be hygroscopic, light-sensitive, and air-sensitive.^[9] Storing under an inert gas like argon or nitrogen is recommended.^[8]^[9]
- Location: Store in a cool, dry, and well-ventilated area, away from incompatible materials.^[8]
- Security: The storage area should be locked or otherwise accessible only to authorized personnel.^[8]
- Incompatibilities: Avoid storing near strong oxidizing agents or strong bases.^[8]^[10]

Emergency Response: First-Aid and Spill Management

In the event of an exposure or spill, a rapid and informed response is critical. All laboratory personnel should be familiar with these procedures and the location of safety equipment like showers and eyewash stations.



[Click to download full resolution via product page](#)

Caption: Emergency first-aid workflow following an exposure.

First-Aid Measures

- **Inhalation:** Remove the person to fresh air and keep them comfortable for breathing.[8] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[5][8]
- **Skin Contact:** Immediately take off all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[7][8] Seek immediate medical advice. [8]
- **Eye Contact:** Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[10][12] Remove contact lenses if present and easy to do.[8] Get immediate medical attention from an ophthalmologist.
- **Ingestion:** Do NOT induce vomiting.[8] Never give anything by mouth to an unconscious person. Rinse the mouth thoroughly with water and call a poison center or doctor

immediately.[\[12\]](#)

Accidental Release Measures

- Evacuate: Evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation, but avoid actions that could aerosolize the dust.
- Control: Prevent further leakage or spillage if it is safe to do so.
- Contain & Clean: Wearing full PPE, carefully sweep or shovel the spilled solid into a suitable, labeled container for disposal.[\[8\]](#) Avoid generating dust during this process.[\[8\]](#)[\[10\]](#)
- Decontaminate: Clean the spill area thoroughly once the material has been collected.
- Disposal: Dispose of the waste material through a licensed waste disposal contractor.[\[10\]](#)[\[12\]](#)

Physical and Chemical Properties

Understanding the physical properties of a compound is crucial for its safe handling and use in experimental design.

Table 2: Physical and Chemical Properties of **2-Fluorophenylhydrazine Hydrochloride**

Property	Value	Source
Molecular Formula	C ₆ H ₇ FN ₂ · HCl	[2] [3]
Molecular Weight	162.59 g/mol	[2] [3]
Appearance	White to light yellow or light orange powder/crystal	[1]
Melting Point	200-205 °C (decomposes)	[3] [13]
Purity	Typically >97%	[3]

Disposal Considerations

Chemical waste must be managed responsibly to prevent environmental contamination and ensure compliance with regulations. All waste containing **2-Fluorophenylhydrazine hydrochloride** should be treated as hazardous.

- Waste Containers: Use clearly labeled, sealed containers for chemical waste.
- Disposal Method: Do not dispose of down the drain or with general laboratory trash.^[10] All waste must be disposed of via an approved hazardous waste disposal plant.^[12] Follow all local, state, and federal regulations for chemical waste disposal.

By integrating these safety principles and protocols into all laboratory workflows, researchers can effectively mitigate the risks associated with **2-Fluorophenylhydrazine hydrochloride**, ensuring a safe environment for scientific discovery.

References

- PubChem. **2-Fluorophenylhydrazine hydrochloride**. National Center for Biotechnology Information. [\[Link\]](#)
- Chemical Label. **2-fluorophenylhydrazine hydrochloride** Label. [\[Link\]](#)
- Fisher Scientific. 3-Fluorophenylhydrazine hydrochloride Safety Data Sheet (UK). [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemimpex.com [\[chemimpex.com\]](#)
- 2. [2-Fluorophenylhydrazine 97 2924-15-4](https://sigmaaldrich.com) [\[sigmaaldrich.com\]](#)
- 3. [2-氟苯肼 盐酸盐 97% | Sigma-Aldrich](https://sigmaaldrich.com) [\[sigmaaldrich.com\]](#)
- 4. chemical-label.com [\[chemical-label.com\]](#)
- 5. [WERCS Studio - Application Error](https://assets.thermofisher.com) [\[assets.thermofisher.com\]](#)

- [6. 2-Fluorophenylhydrazine hydrochloride | C6H7FN2 | CID 423844 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. aksci.com \[aksci.com\]](#)
- [8. synquestlabs.com \[synquestlabs.com\]](#)
- [9. tcichemicals.com \[tcichemicals.com\]](#)
- [10. fishersci.com \[fishersci.com\]](#)
- [11. echemi.com \[echemi.com\]](#)
- [12. fishersci.com \[fishersci.com\]](#)
- [13. 2-Fluorophenylhydrazine hydrochloride | 2924-15-4 \[chemnet.com\]](#)
- To cite this document: BenchChem. [Understanding the Inherent Risks: Hazard Identification and Classification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b151169/docs#understanding-the-inherent-risks-hazard-identification-and-classification\]](https://www.benchchem.com/product/b151169/docs#understanding-the-inherent-risks-hazard-identification-and-classification)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check